SIS17: A Technical Guide to a Selective HDAC11 Inhibitor

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*SIS17*
CAS No.:	*9004-65-3*
Cat. No.:	*B1146710*

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Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Histone Deacetylase 11 (HDAC11) is the sole member of the class IV HDAC family, distinguished by its unique enzymatic function as an efficient ε-N-myristoyllysine hydrolase, or "defatty-acylase," rather than a traditional histone deacetylase.[1][2] This distinct activity profile has implicated HDAC11 in a variety of pathological and physiological processes, including immune regulation, metabolic disorders, and cancer, making it a compelling therapeutic target.[1] The development of selective inhibitors is crucial to dissect its biological functions and to minimize off-target effects associated with pan-HDAC inhibitors.[1] **SIS17** has emerged as a potent, cell-permeable, and highly selective inhibitor of HDAC11.[2] Developed through an activity-guided design approach, **SIS17** mimics the long-chain fatty acyl lysine substrate of HDAC11, enabling potent and specific target engagement.[2] This document provides a comprehensive technical overview of **SIS17**, including its mechanism of action, quantitative inhibitory data, relevant signaling pathways, and detailed experimental protocols for its characterization.

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Chemical Properties and Structure

SIS17 is an alkyl hydrazide containing a thiophene ring, designed to occupy the active site of HDAC11 which accommodates long-chain fatty acids.[1][2] While its long alkyl chain is key to its potency and selectivity, it may also contribute to limited aqueous solubility.[1]

- Chemical Name: **SIS17**
- Molecular Formula: C21H38N2OS[3]
- Molecular Weight: 366.60 g/mol [3]
- Class: Alkyl hydrazide[1]



Conceptual Structure of SIS17

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Figure 1: Conceptual diagram of **SIS17**'s key chemical moieties.

Quantitative Data: Inhibitory Activity and Selectivity

SIS17 demonstrates potent and selective inhibition of HDAC11's demyristoylation activity. Its efficacy has been quantified using various substrates, highlighting its specificity for its intended target.

Table 1: In Vitro Inhibitory Activity of **SIS17** against HDAC11

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Compound	Substrate	Assay Type	IC50 Value	Reference
SIS17	**Myristoyl-H3K9 peptide**	**HPLC-based**	**0.83 μM**	**[2][3][4][5]**
SIS17	Myristoyl-H3K9 peptide	(Reported as)	0.85 μM	[1]

| **SIS17** | Myristoyl-SHMT2 peptide | In Vitro Assay | 270 nM |[2] |

Table 2: Selectivity Profile of **SIS17**

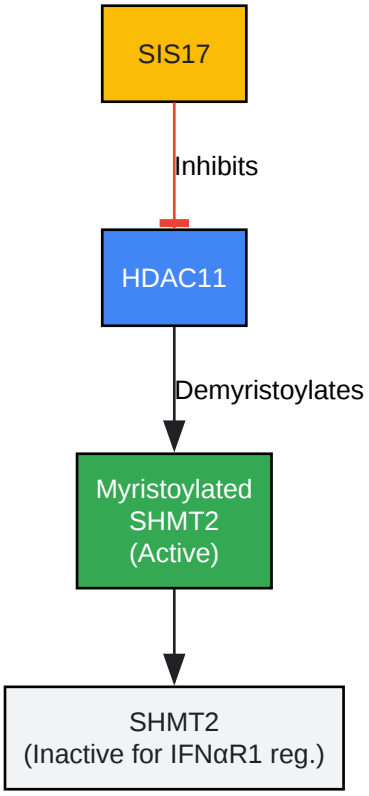
HDAC/Sirtuin Isoform	Class	% Inhibition at 100 μM SIS17	Reference
HDAC1	**Class I**	**Not significant**	**[2]**
HDAC8	Class I	Not significant	[2]
HDAC4	Class IIa	Not significant	[2]
SIRT1	Class III	Not significant	[2]
SIRT2	Class III	Not significant	[2]
SIRT3	Class III	Not significant	[2]

| SIRT6 | Class III | Not significant |[2] |

Mechanism of Action and Signaling Pathways

SIS17 functions by directly inhibiting the defatty-acylase activity of HDAC11.[2] A primary physiological substrate of HDAC11 is the metabolic enzyme Serine Hydroxymethyltransferase 2 (SHMT2).[2][6] By preventing the HDAC11-mediated demyristoylation of SHMT2, **SIS17** modulates downstream signaling pathways, most notably the Type I Interferon (IFN) response.[2][6]

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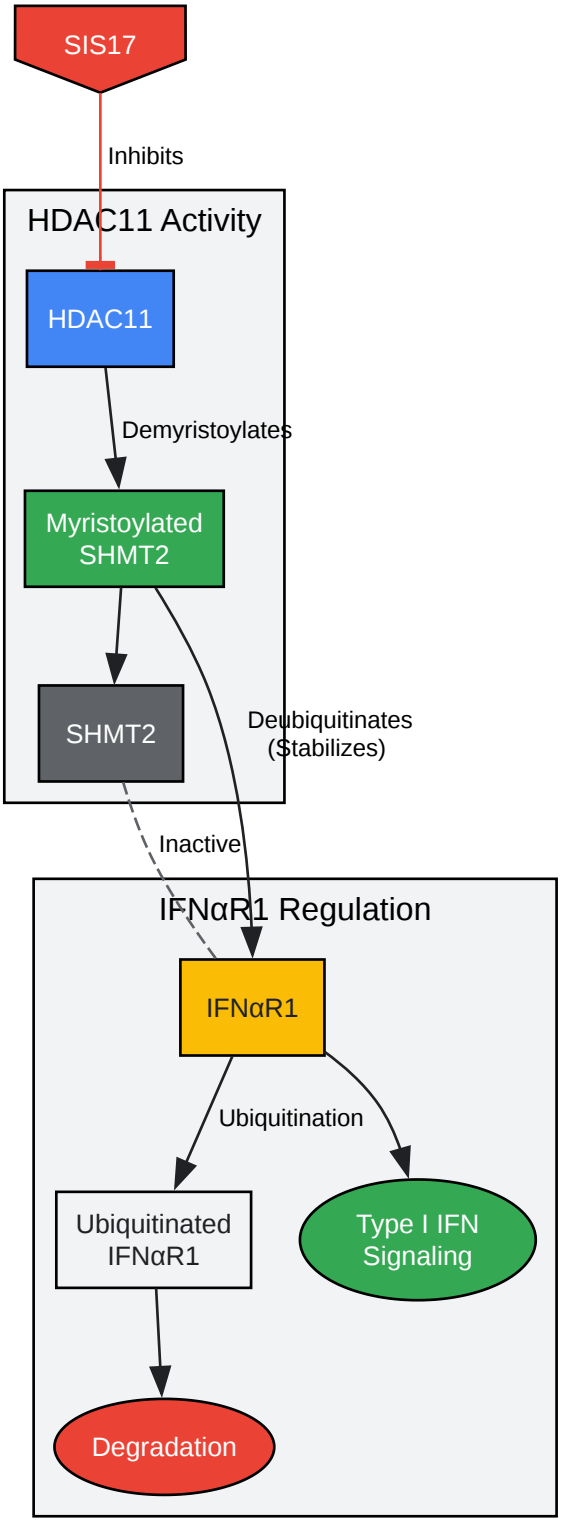
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Figure 2: Mechanism of **SIS17** inhibition on HDAC11-mediated SHMT2 demyristoylation.

Regulation of Type I Interferon Signaling

HDAC11 negatively regulates the Type I IFN pathway.[6] Myristoylated SHMT2 acts to deubiquitinate the Type I Interferon receptor, IFNαR1, stabilizing it at the cell surface and promoting downstream signaling.[2][6] HDAC11 removes this myristoyl group, leading to IFNαR1 ubiquitination, degradation, and a dampened IFN response.[6] By inhibiting HDAC11, **SIS17** preserves the myristoylated state of SHMT2, thereby increasing IFNαR1 levels and enhancing Type I IFN signaling.[2][6]

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Figure 3: SIS17 enhances Type I IFN signaling by inhibiting HDAC11.

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Experimental Protocols

In Vitro HDAC11 Inhibition Assay (HPLC-based)

This protocol is adapted from the methodology used in the initial characterization of **SIS17**.[2] It measures the ability of an inhibitor to prevent HDAC11 from removing a myristoyl group from a peptide substrate.

Materials:

- Recombinant human HDAC11
- Myristoyl-H3K9 peptide substrate
- Assay Buffer (e.g., 25 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl2)
- **SIS17** (or other test inhibitors) dissolved in DMSO
- Quenching solution (e.g., trifluoroacetic acid)
- HPLC system with a C18 column

Procedure:

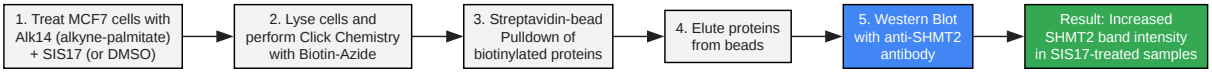
- Prepare serial dilutions of **SIS17** in Assay Buffer.
- In a microplate, combine recombinant HDAC11 and the diluted **SIS17**. Incubate for 10-15 minutes at room temperature to allow for inhibitor binding.
- Initiate the enzymatic reaction by adding the myristoyl-H3K9 peptide substrate.
- Incubate the reaction at 37°C for a defined period (e.g., 1-2 hours).
- Stop the reaction by adding a quenching solution.
- Analyze the samples by reverse-phase HPLC. Monitor the elution of both the myristoylated substrate and the de-myristoylated product.
- Quantify the peak areas to determine the percentage of substrate conversion.

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- Calculate the percent inhibition for each **SIS17** concentration relative to a DMSO vehicle control.
- Determine the IC50 value by fitting the dose-response data to a suitable nonlinear regression model.

Cellular Target Engagement: SHMT2 Acylation Assay

This assay confirms that **SIS17** can enter cells and inhibit HDAC11, leading to an accumulation of its acylated substrate, SHMT2.[2]



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Figure 4: Workflow for the cellular SHMT2 acylation assay.

Materials:

- MCF7 cells (or other suitable cell line)
- Cell culture medium and reagents
- Alkyne-tagged palmitic acid analog (e.g., Alk14)
- **SIS17** dissolved in DMSO
- Lysis buffer (e.g., RIPA buffer with protease inhibitors)
- Click chemistry reagents (e.g., Biotin-Azide, copper catalyst, ligand)
- Streptavidin-conjugated magnetic beads
- SDS-PAGE and Western blotting reagents
- Primary antibody against SHMT2

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- HRP-conjugated secondary antibody and chemiluminescent substrate

Procedure:

- Metabolic Labeling: Culture MCF7 cells and treat them for 6 hours with 50 µM of the alkyne-tagged palmitic acid analog (Alk14) in the presence of varying concentrations of **SIS17** (e.g., 0, 12.5, 25, 50 µM).[2]
- Cell Lysis: Harvest and lyse the cells.
- Click Chemistry: To the cell lysate, add the click chemistry reaction cocktail containing biotin-azide to covalently link biotin to the alkyne-labeled, acylated proteins.
- Affinity Pulldown: Incubate the lysate with streptavidin beads to capture the biotinylated proteins. Wash the beads extensively to remove non-specifically bound proteins.
- Elution and Western Blot: Elute the captured proteins from the beads by boiling in SDS-PAGE sample buffer. Separate the proteins by SDS-PAGE, transfer to a membrane, and probe with an anti-SHMT2 antibody to detect the amount of acylated SHMT2.
- Analysis: Quantify the band intensity. A dose-dependent increase in the SHMT2 signal in **SIS17**-treated samples indicates successful cellular inhibition of HDAC11.[2]

Conclusion and Future Directions

SIS17 is a valuable chemical probe for elucidating the biological roles of HDAC11.[2] Its high selectivity distinguishes it from pan-HDAC inhibitors and even other reported HDAC11 inhibitors like FT895, which show activity against other HDACs.[2] The ability of **SIS17** to penetrate cells and engage its target, as demonstrated by the increase in SHMT2 acylation, makes it a powerful tool for cellular and in vivo studies.[2] Future research may focus on optimizing the pharmacokinetic properties of **SIS17** to improve its potential for clinical translation in diseases where HDAC11 is dysregulated, such as in specific cancers and immune-related disorders.[1][7] Furthermore, its mechanism of enhancing Type I interferon signaling suggests potential applications in virology and immuno-oncology.[2][6]

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